

Application Notes and Protocols for Procymidone Analysis Using Deuterated Standards

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Compound of Interest

Compound Name: *Procymidox-d5*

Cat. No.: *B15557640*

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Introduction

Procymidone is a dicarboximide fungicide widely used in agriculture to control diseases on various fruits, vegetables, and ornamental plants. Monitoring its residue levels in food commodities is crucial for ensuring food safety and regulatory compliance. The use of deuterated internal standards in analytical methods, particularly in combination with mass spectrometry-based detection, is a well-established strategy to enhance the accuracy and precision of quantification. Isotopically labeled standards, such as Procymidone-d4, closely mimic the chemical behavior of the target analyte during sample preparation and analysis, effectively compensating for matrix effects and variations in extraction efficiency.

This document provides detailed application notes and experimental protocols for the analysis of Procymidone in various matrices, with a specific focus on sample preparation techniques employing deuterated internal standards. The methodologies described are based on widely accepted and validated techniques such as QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) and Solid-Phase Extraction (SPE).

Quantitative Data Summary

The following tables summarize the quantitative performance data for Procymidone analysis in different food matrices. The use of a deuterated internal standard, such as Procymidone-d4, is highly recommended to achieve the reported levels of accuracy and precision, especially in complex matrices.

Table 1: QuEChERS Method Performance for Procymidone Analysis in Fruits and Vegetables

Matrix	Fortification Level (mg/kg)	Recovery (%)	RSD (%)	LOQ (mg/kg)	Reference
Green Onion	0.020	92	5.8	0.020	[1]
0.050	95	4.5	[1]		
0.50	104	3.3	[1]		
5.0	98	3.9	[1]		
10	93	4.2	[1]		
Garlic	0.020	86	13	0.020	[1]
0.50	98	5.1	[1]		
5.0	95	3.2	[1]		
Wine	0.500	94.7 ± 5.7	-	0.006 (LOD)	[2]

*RSD: Relative Standard Deviation; LOQ: Limit of Quantification; LOD: Limit of Detection. Note: The study on wine did not explicitly mention the use of a deuterated standard but provides relevant performance data for GC-MS analysis[2]. The use of an internal standard is standard practice in such analyses to ensure accuracy. The data for green onion and garlic did not specify a deuterated standard but represents typical performance for this type of analysis[1].

Experimental Protocols

Protocol 1: QuEChERS Method for Procymidone Analysis in Fruits and Vegetables (e.g., Grapes, Green Onion, Garlic)

This protocol is based on the widely used QuEChERS AOAC Official Method 2007.01 and is suitable for the analysis of Procymidone in high-water content matrices. The addition of a deuterated internal standard (Procymidone-d4) at the beginning of the extraction process is a critical step for accurate quantification.

1. Sample Homogenization:

- Weigh a representative portion of the fruit or vegetable sample (e.g., 10-15 g).
- Homogenize the sample using a high-speed blender until a uniform consistency is achieved.

2. Extraction:

- Weigh 15 g of the homogenized sample into a 50 mL centrifuge tube.
- Add the deuterated internal standard solution (e.g., 100 μ L of 10 μ g/mL Procymidone-d4 in acetonitrile).
- Add 15 mL of acetonitrile (with 1% acetic acid).
- Cap the tube and shake vigorously for 1 minute.
- Add the QuEChERS extraction salts (e.g., 6 g anhydrous MgSO_4 and 1.5 g sodium acetate).
- Immediately shake vigorously for 1 minute to prevent the formation of salt agglomerates.
- Centrifuge at ≥ 3000 rcf for 5 minutes.

3. Dispersive Solid-Phase Extraction (dSPE) Cleanup:

- Transfer an aliquot of the supernatant (e.g., 6 mL) to a 15 mL dSPE tube containing anhydrous MgSO_4 (e.g., 900 mg) and a sorbent like primary secondary amine (PSA) (e.g.,

150 mg). For matrices with high pigment content, graphitized carbon black (GCB) may be added, but it can lead to the loss of planar pesticides.

- Vortex for 30 seconds.
- Centrifuge at ≥ 3000 rcf for 5 minutes.

4. Final Extract Preparation and Analysis:

- Take an aliquot of the cleaned supernatant (e.g., 1 mL).
- The extract can be directly analyzed by GC-MS/MS or LC-MS/MS. For GC-MS/MS, a solvent exchange to a more suitable solvent like toluene may be performed.
- If necessary, filter the final extract through a 0.22 μm syringe filter before injection.

Protocol 2: Solid-Phase Extraction (SPE) for Procymidone Analysis in Soil

This protocol is suitable for the extraction and cleanup of Procymidone from soil samples. The use of a deuterated internal standard is crucial to correct for potential matrix interference and variability in the extraction process.

1. Sample Preparation and Extraction:

- Air-dry the soil sample and sieve it through a 2 mm mesh.
- Weigh 10 g of the sieved soil into a glass centrifuge tube.
- Add the deuterated internal standard solution (e.g., 100 μL of 10 $\mu\text{g}/\text{mL}$ Procymidone-d4 in methanol).
- Add 20 mL of an appropriate extraction solvent (e.g., acetonitrile or a mixture of acetone and dichloromethane).
- Vortex for 1 minute, followed by ultrasonication for 15 minutes.
- Centrifuge at ≥ 3000 rcf for 10 minutes.

- Decant the supernatant into a clean tube. Repeat the extraction with another 20 mL of the solvent.
- Combine the supernatants and concentrate to approximately 1 mL using a gentle stream of nitrogen.

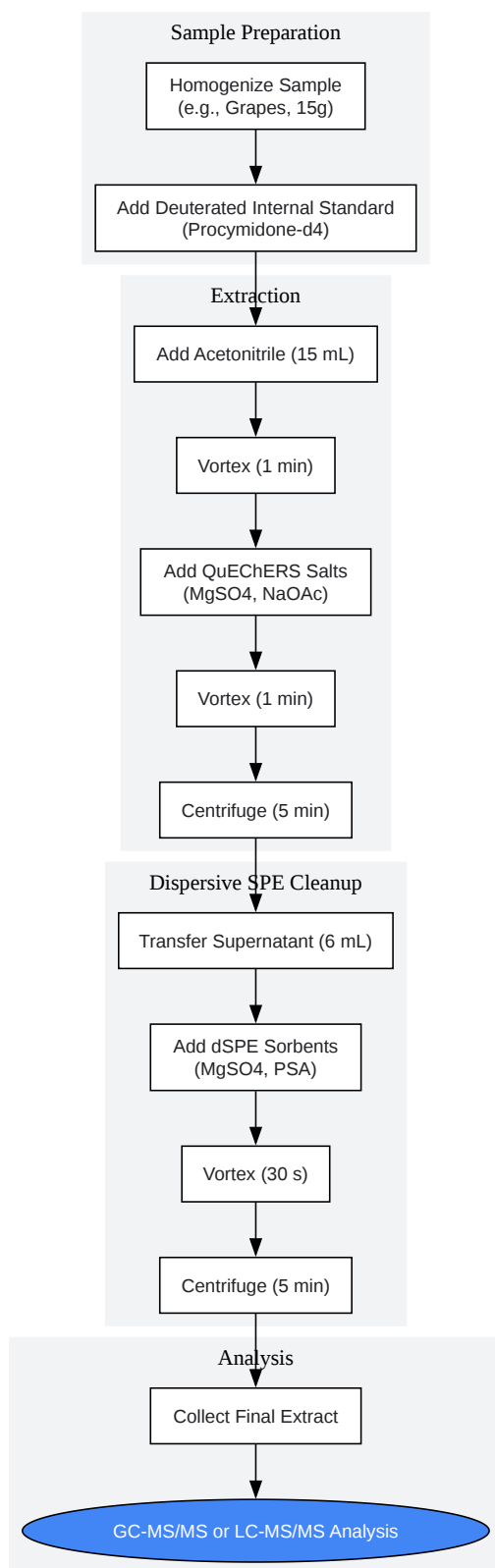
2. Solid-Phase Extraction (SPE) Cleanup:

- Condition an SPE cartridge (e.g., Florisil® or a polymeric sorbent like Oasis HLB) by passing the appropriate conditioning solvents as per the manufacturer's instructions (typically methanol followed by water).
- Load the concentrated extract onto the SPE cartridge.
- Wash the cartridge with a weak solvent (e.g., a mixture of dichloromethane and hexane) to remove interferences.
- Elute the Procymidone and the deuterated standard with a stronger solvent (e.g., a mixture of acetone and dichloromethane or ethyl acetate).
- Concentrate the eluate to near dryness under a gentle stream of nitrogen.

3. Final Extract Preparation and Analysis:

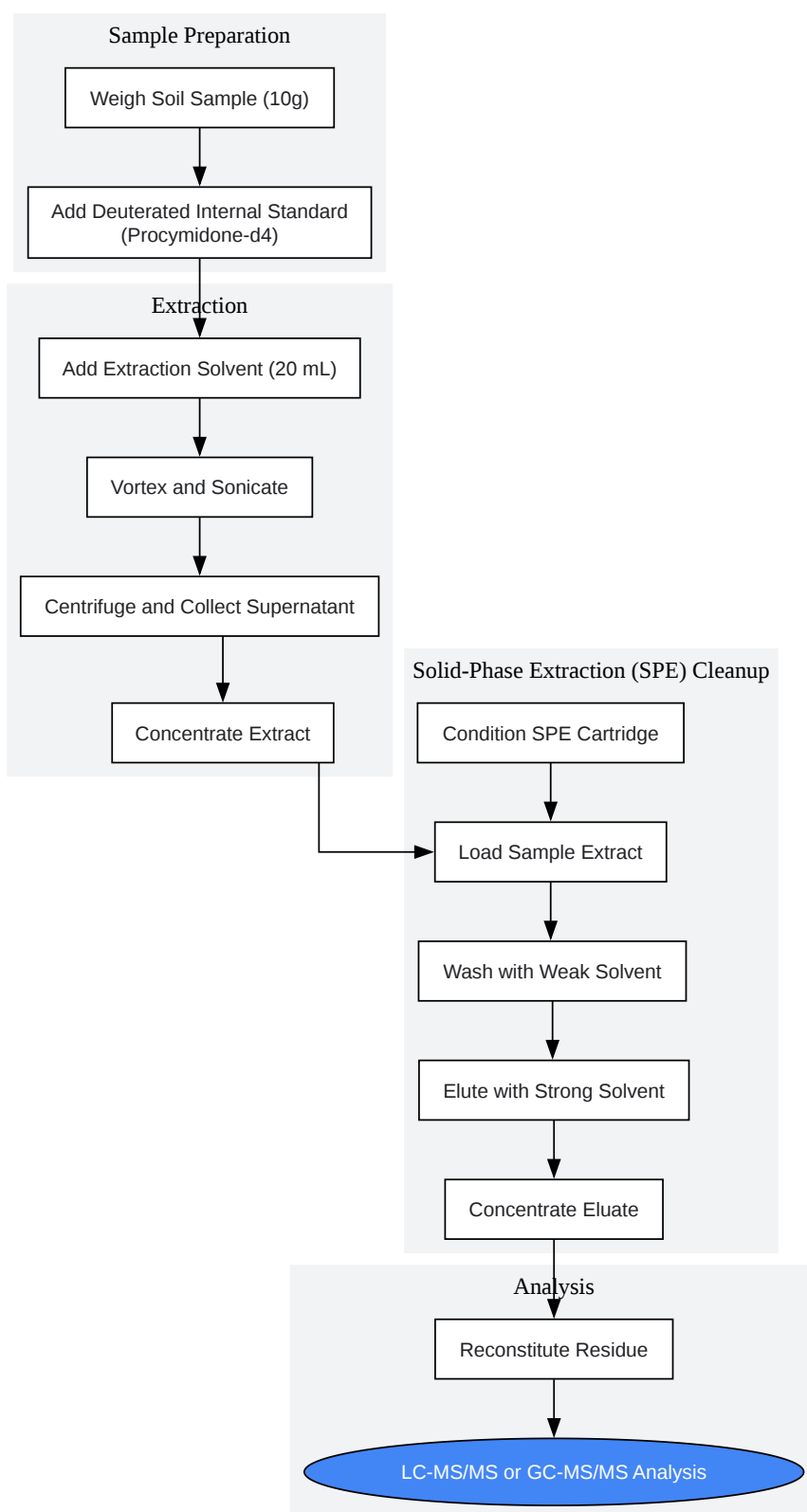
- Reconstitute the residue in a suitable solvent for the analytical instrument (e.g., 1 mL of mobile phase for LC-MS/MS or toluene for GC-MS/MS).
- Filter the final extract through a 0.22 µm syringe filter before injection.

Diagrams



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Caption: QuEChERS workflow for Procymidone analysis.



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Caption: SPE workflow for Procymidone analysis in soil.

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References

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